

GHS hazard classification for C9H18BBrO2

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Compound of Interest

Compound Name: 2-(3-Bromopropyl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane

Cat. No.: B053741

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An In-depth Technical Guide to the GHS Hazard Classification of C9H18BBrO2

For Researchers, Scientists, and Drug Development Professionals

Chemical Identity:

- Chemical Name: **2-(3-Bromopropyl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane**
- Molecular Formula: C9H18BBrO2
- CAS Number: 124215-44-7

This guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **2-(3-Bromopropyl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane**. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the potential hazards associated with this compound.

GHS Hazard Classification

The GHS classification for C9H18BBrO2 is summarized below. The primary hazards associated with this chemical are skin and eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Some suppliers also indicate potential for acute toxicity and respiratory irritation.[\[7\]](#)[\[8\]](#)

Table 1: GHS Hazard Classification for C9H18BBrO2

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Acute Toxicity, Oral (Optional)	Category 4	H302: Harmful if swallowed
Acute Toxicity, Inhalation (Optional)	Category 4	H332: Harmful if inhaled
Specific target organ toxicity — Single exposure (Optional)	Category 3	H335: May cause respiratory irritation

GHS Label Elements:

- Pictogram:
 -  alt text
- Signal Word: Warning[1][7]
- Precautionary Statements:
 - Prevention: P264, P280, P261, P271[1][3][8]
 - Response: P302+P352, P305+P351+P338, P332+P313, P337+P313, P304+P340, P312[1][3][8]
 - Storage: P403+P233, P405[8]
 - Disposal: P501[8]

Physicochemical Properties

Understanding the physical and chemical properties of a substance is crucial for safe handling and storage.

Table 2: Physicochemical Data for C9H18BBrO2

Property	Value
Molecular Weight	248.95 g/mol
Appearance	Liquid
Boiling Point	74-80 °C at 1.1 mmHg
Density	1.177 g/mL at 25 °C
Refractive Index	n _{20/D} 1.4559

Experimental Protocols

While detailed experimental reports for the GHS classification of this specific compound are not publicly available, the classification is based on standardized OECD (Organisation for Economic Co-operation and Development) test guidelines. The following are general descriptions of the likely methodologies used.

1. Skin Irritation/Corrosion (OECD 404):

This test evaluates the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage.

- Methodology: A small amount of the test substance (0.5 mL for liquids) is applied to a shaved area of the skin of a test animal (typically an albino rabbit). The site is covered with a gauze patch for a specified period (usually 4 hours). Observations for erythema (redness) and edema (swelling) are made at specific intervals (e.g., 1, 24, 48, and 72 hours) after patch removal. The severity of the skin reaction is scored, and the mean scores are used to determine the irritation category.

2. Acute Eye Irritation/Corrosion (OECD 405):

This test assesses the potential for a substance to cause damage to the eye.

- Methodology: A small, measured amount of the test substance (0.1 mL for liquids) is instilled into the conjunctival sac of one eye of a test animal (typically an albino rabbit). The other eye remains untreated and serves as a control. The eyes are examined and scored for corneal

opacity, iritis, and conjunctival redness and chemosis (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after instillation.

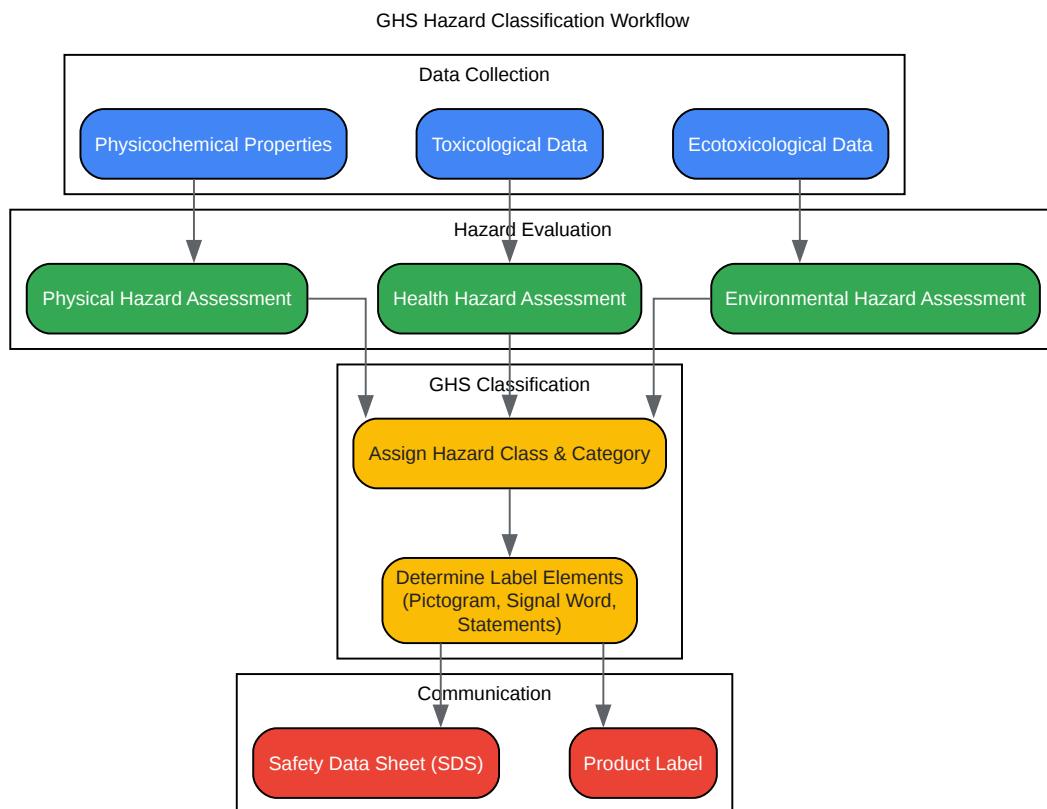
3. Acute Oral Toxicity (OECD 420, 423, or 425):

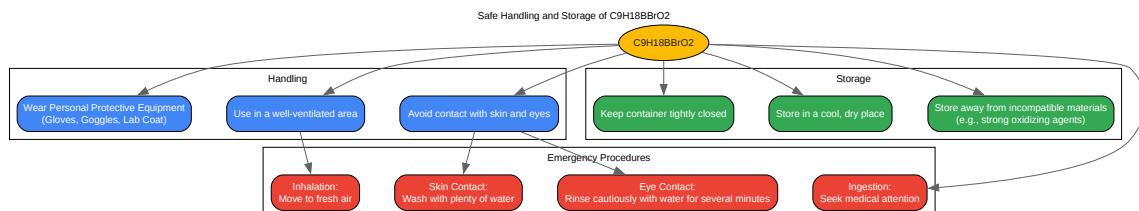
These tests determine the short-term toxicity of a substance when ingested.

- Methodology: The substance is administered in a single dose by gavage to a group of fasted test animals (typically rats). The animals are observed for signs of toxicity and mortality over a period of 14 days. The LD50 (the dose that is lethal to 50% of the test animals) is then calculated. Different guidelines use different dosing schemes (e.g., fixed dose procedure, acute toxic class method, or up-and-down procedure).

GHS Classification Workflow

The following diagram illustrates the logical workflow for assigning a GHS hazard classification based on experimental data.





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